

Proper Disposal of (R)-Clevidipine-13C,d3: A Safety and Logistical Guide

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Compound of Interest

Compound Name: (R)-Clevidipine-13C,d3

Cat. No.: B1143217

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For researchers and professionals in drug development, the responsible disposal of chemical compounds is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the proper disposal of **(R)-Clevidipine-13C,d3**, a stable isotope-labeled compound used in research.

(R)-Clevidipine-13C,d3 is labeled with the non-radioactive isotopes carbon-13 and deuterium. [1][2][3] Consequently, its disposal does not necessitate special handling for radioactivity. [1][4] The disposal protocol should align with that of the parent compound, clevidipine, treating it as a chemical waste in accordance with local, state, and federal regulations. [3]

Hazard Identification and Safety Precautions

Clevidipine is classified as harmful if swallowed and is suspected of damaging fertility or the unborn child. [5][6] Appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat, should be worn when handling the compound. [7][8] All handling and disposal procedures should be conducted in a well-ventilated area or a chemical fume hood. [7]

Quantitative Data for Clevidipine

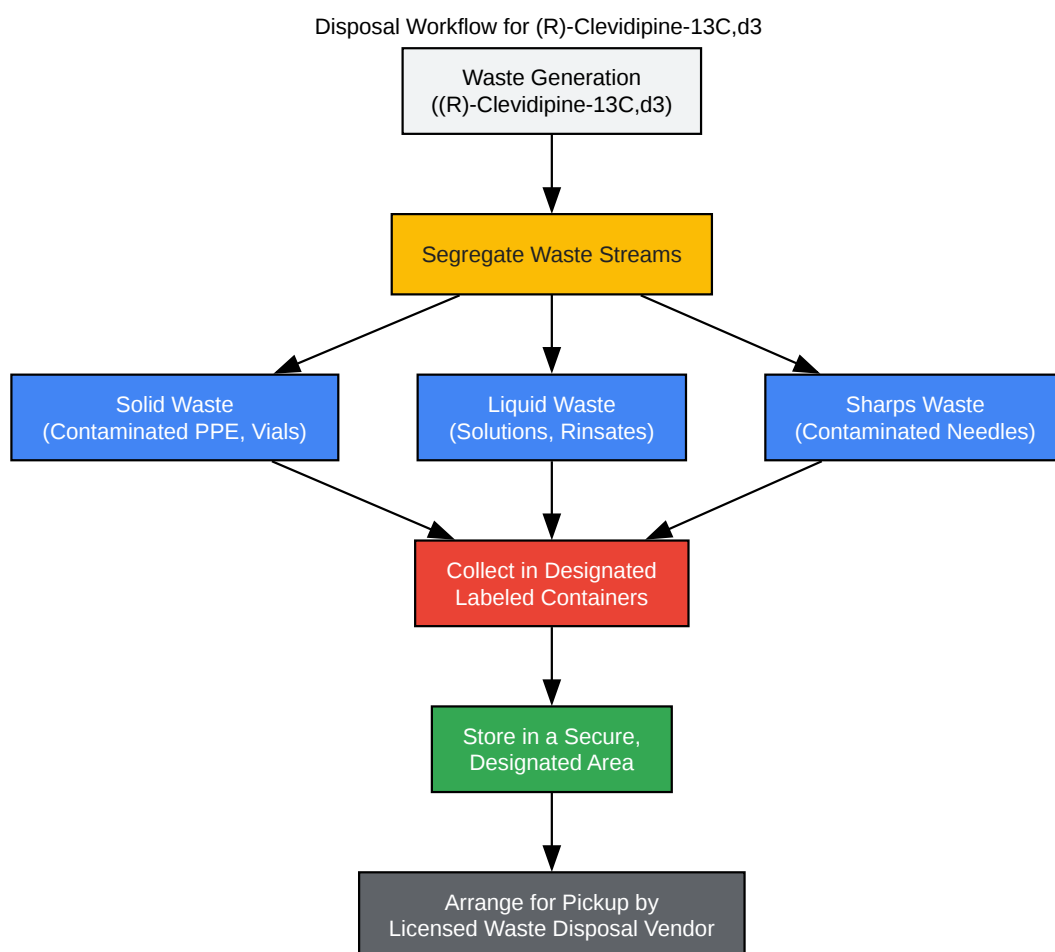
The following table summarizes key quantitative data for clevidipine, which is essential for a comprehensive risk assessment during handling and disposal.

Property	Value
Molecular Formula	C ₂₁ H ₂₃ Cl ₂ NO ₆
Molecular Weight	456.32 g/mol
Acute Toxicity (Oral, mouse, LD50)	300 mg/kg
GHS Hazard Statements	H302 (Harmful if swallowed), H361 (Suspected of damaging fertility or the unborn child)
GHS Precautionary Statements	P264, P280, P301+P312, P308+P313, P405, P501

(Data sourced from Clevidipine Safety Data Sheets[6][7])

Disposal Workflow

The proper disposal of **(R)-Clevidipine-13C,d3** follows a structured workflow to ensure safety and compliance. This involves initial segregation of waste, followed by appropriate collection and labeling, and finally, disposal through a certified hazardous waste vendor.



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Caption: Logical workflow for the disposal of **(R)-Clevidipine-13C,d3**.

Detailed Experimental Protocols for Disposal

Below are the step-by-step procedures for the key stages of **(R)-Clevidipine-13C,d3** disposal.

1. Waste Segregation and Collection

- Objective: To safely separate and contain different forms of **(R)-Clevidipine-13C,d3** waste at the point of generation.
- Materials:
 - Appropriate personal protective equipment (PPE): safety glasses, lab coat, nitrile gloves.
 - Designated and clearly labeled waste containers for solid, liquid, and sharps waste.
- Procedure:
 - Solid Waste: Place all non-sharp solid materials contaminated with **(R)-Clevidipine-13C,d3**, such as gloves, absorbent paper, and empty vials, into a designated, leak-proof solid chemical waste container. The container should be clearly labeled with "**(R)-Clevidipine-13C,d3** Waste" and any applicable hazard symbols.
 - Liquid Waste: Collect all solutions and rinsates containing **(R)-Clevidipine-13C,d3** in a designated, sealed, and chemically compatible liquid waste container. The container must be clearly labeled.
 - Sharps Waste: Dispose of any contaminated sharps, such as needles or broken glass, in a designated, puncture-proof sharps container.

2. Decontamination of Laboratory Equipment

- Objective: To safely clean and decontaminate all laboratory equipment used in the handling of **(R)-Clevidipine-13C,d3**.
- Procedure:
 - Initial Rinse: Rinse all glassware and equipment that came into contact with the compound with a suitable organic solvent in which clevidipine is soluble. Collect this rinsate as liquid chemical waste.
 - Wash: Wash the rinsed equipment with a standard laboratory detergent and water.
 - Final Rinse: Perform a final rinse with deionized water.

- Surface Decontamination: For surfaces that cannot be immersed, wipe them down with a cloth soaked in a detergent solution, followed by a wipe with a cloth dampened with deionized water. All cleaning materials must be disposed of as solid chemical waste.

3. Final Disposal

- Objective: To ensure the final disposal of **(R)-Clevidipine-13C,d3** waste is conducted in a compliant and environmentally responsible manner.
- Procedure:
 - Engage a Licensed Waste Disposal Vendor: All chemical waste, including that containing **(R)-Clevidipine-13C,d3**, must be disposed of through a licensed hazardous waste disposal company.^[4]
 - Proper Labeling and Documentation: Ensure all waste containers are accurately and securely labeled according to the vendor's and regulatory requirements. Maintain a detailed inventory of the waste.
 - Scheduled Pickup: Arrange for the collection of the waste by the licensed vendor. Follow all their specific instructions for storage and hand-off.

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